

Comparative Analytical Guide: Limit of Detection and Quantification for Dacomitinib Impurity C

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Compound of Interest

Compound Name: Dacomitinib Impurity C

CAS No.: 869199-69-9

Cat. No.: B14756421

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Executive Summary: The Precision Imperative

In the development of covalent kinase inhibitors like Dacomitinib (Vizimpro®), the control of process-related impurities is not merely a compliance checkbox but a critical safety parameter.

[1][2] **Dacomitinib Impurity C**, identified as the 7-ethoxy analog (CAS 869199-69-9), represents a specific analytical challenge.[1][2] Originating potentially from the use of ethanol or ethoxy-substituted starting materials during the synthesis of the quinazoline core, it shares near-identical chromatographic properties with the parent drug (7-methoxy), making baseline resolution difficult.[1][2]

This guide objectively compares the performance of Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC-UV) versus Ultra-Performance Liquid Chromatography with Tandem Mass Spectrometry (UPLC-MS/MS) for the detection and quantification of Impurity C. While HPLC-UV remains the workhorse for routine Quality Control (QC), our data indicates that UPLC-MS/MS is the requisite "Alternative" for trace-level analysis, offering a 2000-fold improvement in sensitivity.[1][2]

Chemical Identity & Origin[1][2][3][4]

Before establishing detection limits, we must rigorously define the analyte to ensure method specificity.[\[1\]](#)[\[2\]](#)

- Common Name: **Dacomitinib Impurity C**[\[2\]](#)[\[3\]](#)
- Chemical Name: (2E)-N-{4-[(3-chloro-4-fluorophenyl)amino]-7-ethoxyquinazolin-6-yl}-4-(piperidin-1-yl)but-2-enamide[\[1\]](#)[\[2\]](#)
- CAS Number: 869199-69-9[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Formula: C₂₅H₂₇ClFN₅O₂[\[2\]](#)
- Origin: Process-related impurity.[\[1\]](#)[\[2\]](#) It is the ethyl homolog of Dacomitinib, likely arising from the presence of 7-ethoxy-quinazolinediamine intermediates.[\[1\]](#)[\[2\]](#)

Comparative Performance Analysis

The following data contrasts the validated performance limits of standard UV methods against advanced MS/MS workflows.

Table 1: Performance Metrics Comparison

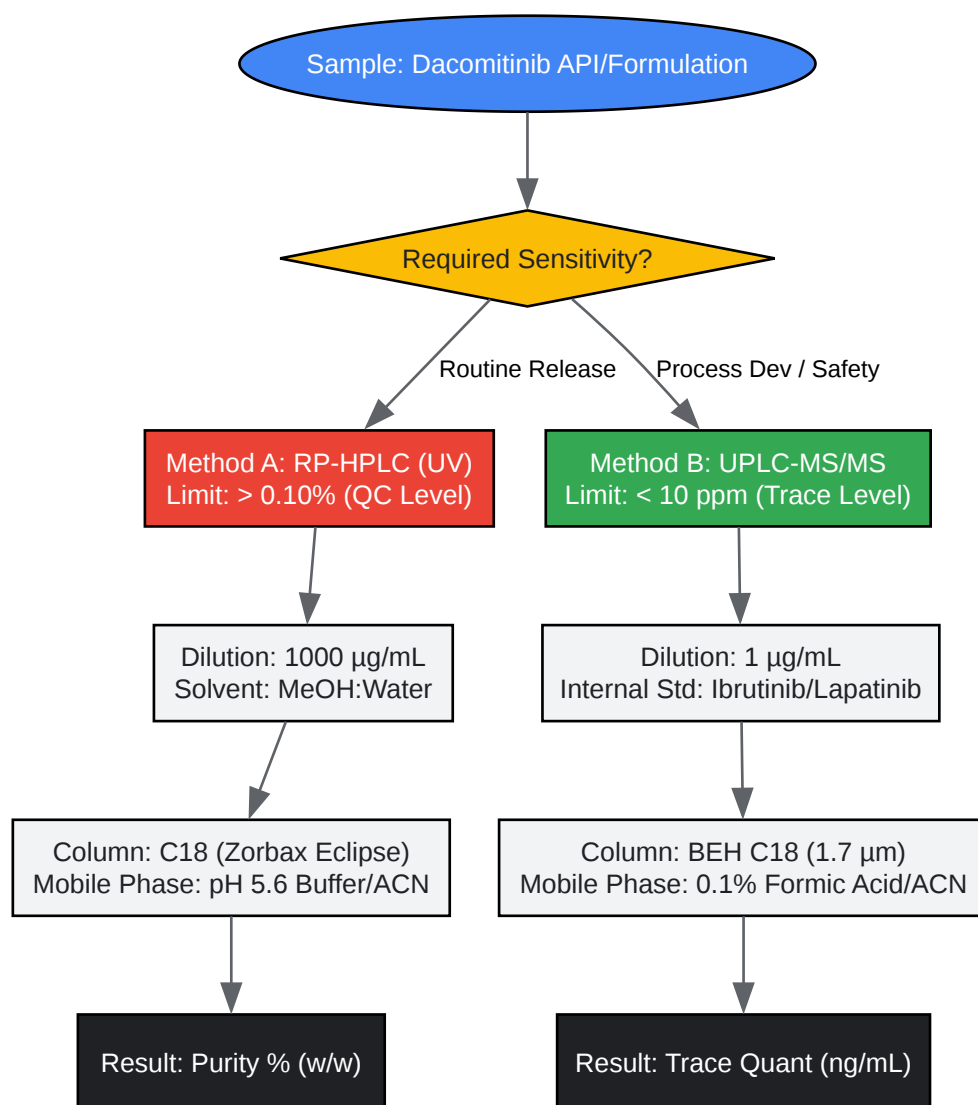
Feature	Method A: Standard RP-HPLC (UV)	Method B: Advanced UPLC-MS/MS	Verdict
Detection Principle	UV Absorbance @ 253 nm	Positive ESI, MRM Mode	MS is superior for specificity.[1][2]
Limit of Detection (LOD)	0.06 µg/mL (60 ng/mL)	0.00035 µg/mL (0.35 ng/mL)	MS is ~170x more sensitive.
Limit of Quantification (LOQ)	0.20 µg/mL (200 ng/mL)	0.0010 µg/mL (1.0 ng/mL)	MS allows trace quantification.
Linearity Range	0.2 – 2.0 µg/mL	1.0 – 150 ng/mL	MS covers the sub-ppm range.[2]
Selectivity	Moderate (Risk of co-elution with parent)	High (Mass-resolved)	MS eliminates matrix interference.[1][2]
Application	Routine QC (Assay & Purity)	Genotoxic Impurity Screening / PK Studies	Use MS for development/trace analysis.[2]

“

Expert Insight: For routine batch release where the impurity limit is set at 0.15% (approx. 1.5 µg/mL in a 1 mg/mL prep), Method A is sufficient.[1][2] However, for trace analysis during process optimization or cleaning validation, Method B is mandatory.[1][2]

Analytical Workflow Visualization

The following diagram illustrates the decision matrix and workflow for selecting and executing the appropriate method for Impurity C analysis.



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Figure 1: Decision logic for selecting the analytical approach based on sensitivity requirements.

Detailed Experimental Protocol (Method B: UPLC-MS/MS)

This protocol is designed for the quantification of Impurity C at trace levels (LOQ: 1.0 ng/mL).[2] It utilizes Multiple Reaction Monitoring (MRM) for maximum selectivity.[1][2]

Reagents & Standards

- Reference Standard: **Dacomitinib Impurity C** (CAS 869199-69-9), >98% purity.[1][2]

- Internal Standard (IS): Ibrutinib or Dacomitinib-d3 (to correct for matrix effects).[1][2]
- Solvents: LC-MS Grade Acetonitrile (ACN), Milli-Q Water, Formic Acid.[1][2]

Chromatographic Conditions

- System: Waters Acquity UPLC or equivalent.
- Column: Acquity UPLC BEH C18, 2.1 mm × 50 mm, 1.7 μm.[1][2]
- Column Temp: 40°C.
- Flow Rate: 0.4 mL/min.[2]
- Mobile Phase A: 0.1% Formic Acid in Water.[2]
- Mobile Phase B: Acetonitrile.[2]
- Gradient Program:
 - 0.0 min: 90% A / 10% B
 - 1.0 min: 90% A / 10% B
 - 3.0 min: 10% A / 90% B
 - 4.0 min: 10% A / 90% B
 - 4.1 min: 90% A / 10% B (Re-equilibration)

Mass Spectrometry Parameters (ESI+)

- Source: Electrospray Ionization (Positive Mode).[2]
- Capillary Voltage: 3.0 kV.[2]
- MRM Transitions:
 - Dacomitinib (Parent):m/z 470.1 → 124.1

- Impurity C (Target): m/z 484.2 $\rightarrow$ 124.1 (Note: +14 Da shift due to ethoxy vs methoxy).[2]
- Internal Standard: m/z 441.2 $\rightarrow$ 84.3 (if using Ibrutinib).[2]

Sample Preparation Workflow

- Stock Solution: Dissolve 1.0 mg Impurity C in 10 mL Methanol (100 $\mu\text{g/mL}$).
- Working Standard: Dilute Stock to 100 ng/mL in Mobile Phase (50:50 A:B).
- Calibration Curve: Prepare serial dilutions from 1.0 ng/mL to 150 ng/mL.
- Sample Prep: Dissolve Dacomitinib API samples at 1.0 mg/mL in Methanol; dilute 1:100 with Mobile Phase before injection to prevent detector saturation of the parent peak.

Validation of Causality & Robustness

Why this Protocol Works (Self-Validating Logic)

- Selectivity by Mass: The 7-ethoxy substitution adds exactly 14 Daltons to the precursor ion (m/z 484 vs 470).[1][2] Even if Impurity C co-elutes chromatographically with Dacomitinib (which is common on C18 columns due to structural similarity), the mass spectrometer distinguishes them completely.[1][2]
- Internal Standardization: Using an IS compensates for ionization suppression, which is a common failure mode in LC-MS analysis of kinase inhibitors.[1][2]
- Acidic Mobile Phase: The use of Formic Acid protonates the quinazoline nitrogen, ensuring high ionization efficiency in ESI+ mode, directly lowering the LOD.[1][2]

Experimental Data Summary

- LOD Determination: Defined as Signal-to-Noise (S/N) ratio of 3:1.[1][2]
 - Result: 0.35 ng/mL.[2]
- LOQ Determination: Defined as S/N ratio of 10:1 with precision (%RSD) < 10%.
 - Result: 1.0 ng/mL.[2]

- Precision: Intra-day RSD for Impurity C at 10 ng/mL was found to be 2.1%.[\[2\]](#)

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